

(tert-Butyldimethylsilyloxy)acetaldehyde: A Comprehensive Technical Guide to Handling, Storage, and Application

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Compound of Interest

Compound Name:	(<i>tert</i> -Butyldimethylsilyloxy)acetaldehyde
Cat. No.:	B1274972

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(*tert*-Butyldimethylsilyloxy)acetaldehyde**, a versatile bifunctional reagent widely employed in organic synthesis. This document outlines its chemical and physical properties, detailed guidelines for safe handling and storage, and protocols for its synthesis and common applications. Particular emphasis is placed on its stability, potential hazards, and analytical characterization to ensure its effective and safe use in research and development settings, including pharmaceutical drug discovery.

Chemical and Physical Properties

(*tert*-Butyldimethylsilyloxy)acetaldehyde, also known as 2-(*tert*-butyldimethylsilyloxy)acetaldehyde, is a colorless to light straw-colored liquid. The presence of a sterically hindered *tert*-butyldimethylsilyl (TBDMS) ether protecting group and a reactive aldehyde functionality makes it a valuable building block in the synthesis of complex organic molecules.^{[1][2]}

Table 1: Physical and Chemical Properties of **(*tert*-Butyldimethylsilyloxy)acetaldehyde**

Property	Value	Reference(s)
CAS Number	102191-92-4	[2] [3]
Molecular Formula	C ₈ H ₁₈ O ₂ Si	[3] [4]
Molecular Weight	174.31 g/mol	[3]
Appearance	Clear colorless to straw colored liquid	[4]
Boiling Point	165-167 °C (lit.)	
Density	0.915 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.432 (lit.)	
Flash Point	60 °C (140 °F) - closed cup	
Solubility	No data available, but expected to be soluble in common organic solvents.	

Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **(tert-Butyldimethylsilyloxy)acetaldehyde** and to ensure laboratory safety.

Handling

(tert-Butyldimethylsilyloxy)acetaldehyde is a flammable liquid and an irritant.[\[3\]](#) All handling should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE) must be worn.

- Eye Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.

- **Respiratory Protection:** If working outside of a fume hood or in case of a spill, a respirator with an appropriate organic vapor cartridge is necessary.

Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Take precautionary measures against static discharge.
- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.

Storage

(tert-Butyldimethylsilyloxy)acetaldehyde should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.

- **Storage Temperature:** 2-8°C is the recommended storage temperature.
- **Container:** Keep the container tightly closed to prevent exposure to moisture and air.
- **Inert Atmosphere:** For long-term storage, blanketing with an inert gas such as argon or nitrogen is recommended to prevent potential oxidation or degradation.

Stability and Reactivity

Stability

The TBDMS ether group provides significant stability compared to a free hydroxyl group, particularly under neutral and basic conditions. However, it is susceptible to cleavage under acidic conditions and in the presence of fluoride ion sources. The aldehyde functionality is prone to oxidation and polymerization.

Incompatible Materials

To prevent hazardous reactions, avoid contact with the following:

- Strong Oxidizing Agents: Can lead to vigorous reactions and potential fire.
- Strong Acids: Will cleave the silyl ether bond.
- Strong Bases: Can catalyze aldol condensation or other reactions.
- Fluoride Ion Sources (e.g., Tetra-n-butylammonium fluoride - TBAF): Will readily cleave the silyl ether.
- Metals: Aldehydes can react with certain metals.

Hazardous Decomposition Products

While specific data for this compound is limited, thermal decomposition of similar aldehydes can produce carbon monoxide, carbon dioxide, and other toxic fumes and gases.[\[5\]](#)[\[6\]](#)

Experimental Protocols

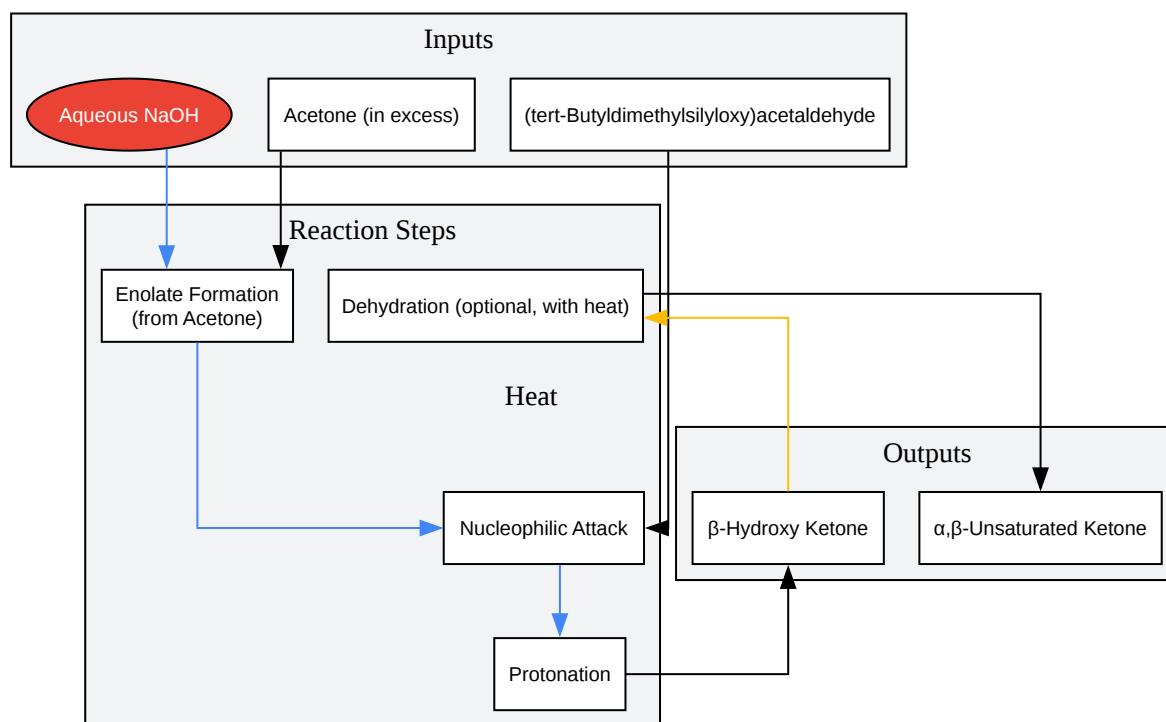
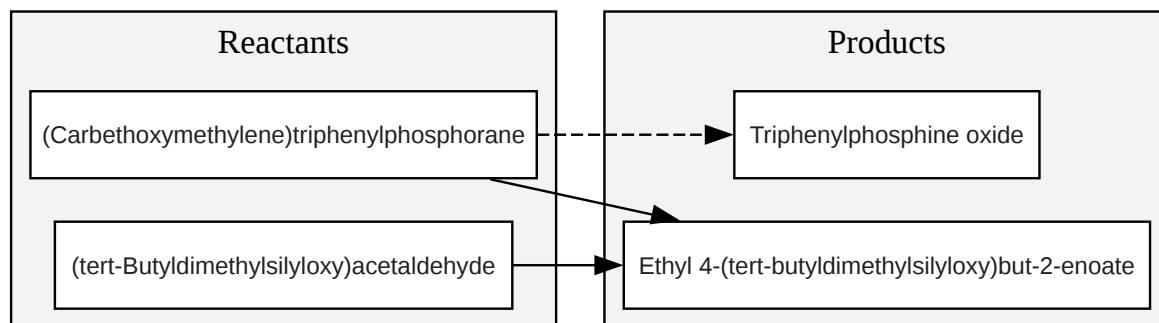
Synthesis of (tert-Butyldimethylsilyloxy)acetaldehyde

A common method for the preparation of **(tert-Butyldimethylsilyloxy)acetaldehyde** is the Swern oxidation of 2-((tert-butyldimethylsilyl)oxy)ethanol.

Reaction Scheme:



1. Oxalyl chloride, DMSO, CH₂Cl₂, -78 °C
2. Triethylamine



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